

# mTBD catalytic efficiency vs other superbases

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## Compound Focus: 7-Methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene

CAS No.: 84030-20-6

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## Catalytic Performance in Disulfide Synthesis

The following data compares the performance of various organic superbases in catalyzing the oxidation of alkanethiols to dialkyl disulfides using elemental sulfur. The key metric is the high yield of the target product, **diocyl disulfide (2a)**, achieved with minimal catalyst loading [1].

**Reaction:** Oxidation of  $n\text{-C}_8\text{H}_{17}\text{SH}$  (1a) with sulfur to  $(n\text{-C}_8\text{H}_{17})_2\text{S}_2$  (2a) under solvent-free conditions [1].

- **Catalyst Loading:** 1.0 mol% for this comparison.
- **Key Finding:** Organic superbases (amidines and guanidines) showed significantly higher catalytic activity and yield compared to common organic amines, attributed to their higher  $\text{p}K_{\text{BH}^+}$  values, which facilitate better deprotonation of the thiol [1].

Superbase (Category)	$\text{p}K_{\text{BH}^+}$ [1]	Reaction Time (min) [1]	Yield of 2a (%) [1]	Yield of 3a (Trisulfide, %) [1]
MTBD (Guanidine)	15.0 $\pm$ 1.0	16	99.2	0.8
BTMG (Guanidine)	14.3	21	~100	0
DBU (Amidine)	13.5 $\pm$ 1.5	21	99.8	0.3

Superbase (Category)	$pK_{BH^+}$ [1]	Reaction Time (min) [1]	Yield of 2a (%) [1]	Yield of 3a (Trisulfide, %) [1]
DBN (Amidine)	13.5 ± 1.4	21	99.6	0.4
TMG (Guanidine)	13.0 ± 1.0	21	99.8	0.2
TEA (Common Base)	10.65	25	87.2	12.8
DMAP (Common Base)	8.82	37	75.2	24.8

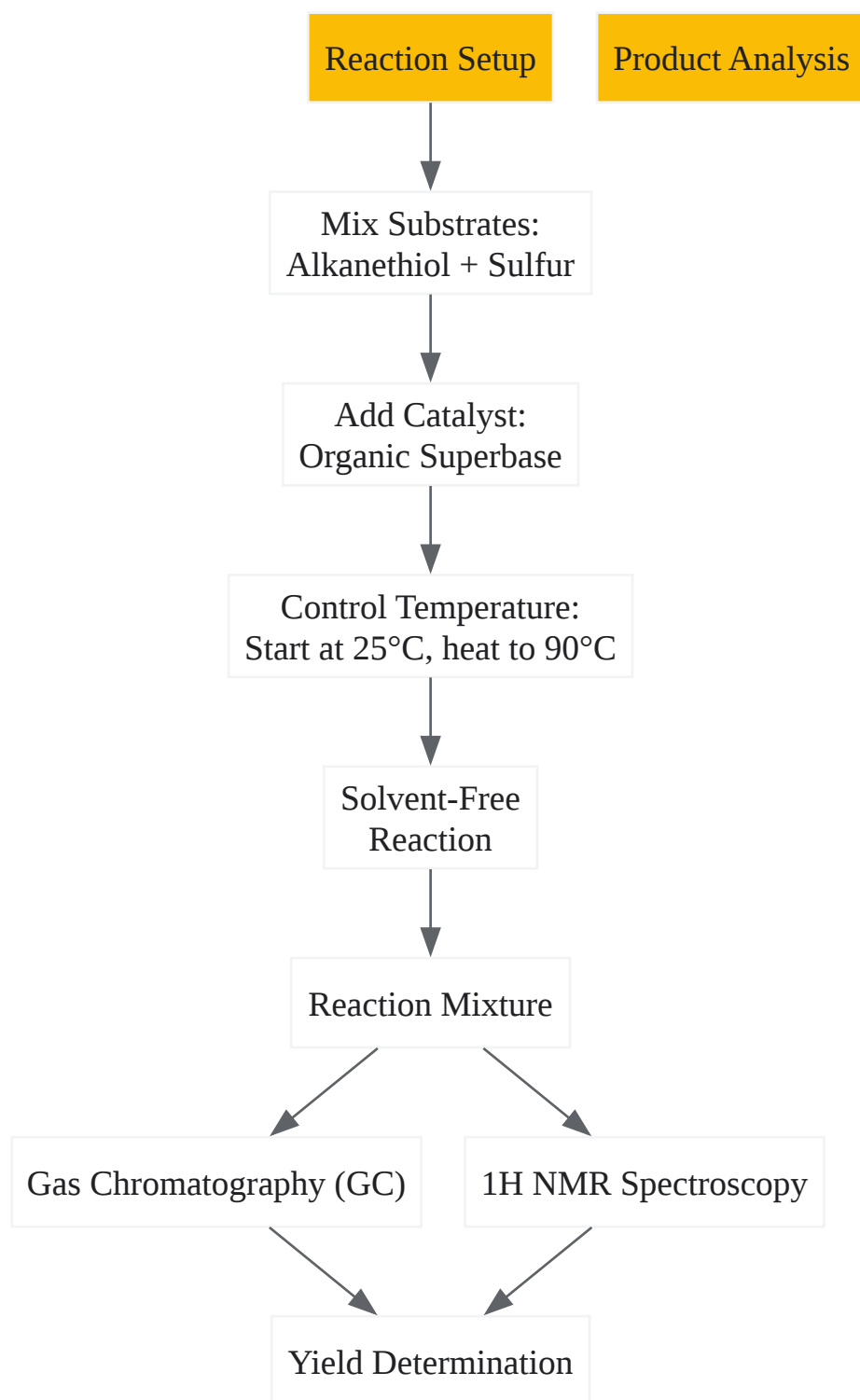
The study highlights that the strong basicity of superbases is crucial for efficient deprotonation of the alkanethiol ( $pK_a \sim 10.7$ ), making  $RS^-$  the key active species in the catalytic cycle [1]. The catalytic performance was so efficient that a yield of over 95% could be achieved with just **0.001 mol%** of superbase catalyst [1].

## Experimental Workflow for Catalytic Disulfide Synthesis

For the experimental data cited above, the general protocol involved [1]:

- **Reaction Setup:** The reaction was conducted under **solvent-free conditions**. A molar ratio of 2.1 for RSH/S was used.
- **Temperature Control:** The reaction was initiated at a lower temperature (25°C) and gradually heated to 90°C to prevent a violent reaction.
- **Catalysis:** The organic superbase catalyst was added at specified loadings (from 1.0 mol% down to 0.001 mol%).
- **Analysis:** Product yields were determined using **Gas Chromatography (GC)**. The results were cross-verified by  **$^1H$  NMR spectroscopy** to accurately quantify the target disulfide and polysulfide by-products, which can decompose during GC analysis.

The diagram below illustrates this general experimental workflow.



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## mTBD Properties and Comparison to Other Superbases

The search also identified a study that directly measured the physical and thermodynamic properties of mTBD, which are foundational to understanding its catalytic behavior. This study compared mTBD with other relevant guanidine superbases like **DBU** and **DBN** [2].

While this source does not contain direct catalytic efficiency data, it provides crucial context: prior to this research, there was a significant lack of public data on mTBD's properties. The study established reliable data for properties including [2]:

- Liquid vapor pressure
- Compressed density
- Liquid isobaric heat capacity
- Viscosity and thermal conductivity
- Enthalpy of vaporization

This data is essential for researchers designing chemical processes, as it influences reaction design, separation, and purification steps. The properties were also modeled using the **PC-SAFT equation of state**, allowing for predictive calculations [2].

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## References

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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